

4-Methoxy-3-nitroaniline chemical structure and formula

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Compound of Interest

Compound Name: 4-Methoxy-3-nitroaniline

Cat. No.: B184566

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An In-depth Technical Guide to 4-Methoxy-3-nitroaniline

This technical guide provides a comprehensive overview of the chemical structure, formula, properties, synthesis, and characterization of **4-Methoxy-3-nitroaniline**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Structure and Formula

4-Methoxy-3-nitroaniline is an organic compound with a substituted aniline core. The structure consists of a benzene ring substituted with a methoxy group (-OCH₃), a nitro group (-NO₂), and an amino group (-NH₂).

Chemical Formula: C₇H₈N₂O₃

IUPAC Name: **4-methoxy-3-nitroaniline**

CAS Number: 577-72-0

Molecular Weight: 168.15 g/mol [1]

SMILES Notation: COC1=C(C=C(C=C1)N)C(=O)O

Below is a 2D representation of the chemical structure of **4-Methoxy-3-nitroaniline**.

Caption: 2D Chemical Structure of **4-Methoxy-3-nitroaniline**.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Methoxy-3-nitroaniline** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₇ H ₈ N ₂ O ₃	[1]
Molecular Weight	168.15 g/mol	[1]
Appearance	Dark Red Solid	[2][3]
Melting Point	114-118 °C	[4]
Boiling Point	356.9 ± 22.0 °C at 760 mmHg	[1]
Density	1.3 ± 0.1 g/cm ³	[1]
Flash Point	169.7 ± 22.3 °C	[1]
Solubility	Slightly soluble in Acetonitrile and Chloroform	[3]
pKa	3.33 ± 0.10 (Predicted)	[3]
LogP	1.04	[1]

Experimental Protocols

Synthesis of 4-Methoxy-3-nitroaniline

A common method for the synthesis of **4-Methoxy-3-nitroaniline** involves the methylation of 2-Nitro-4-aminophenol.[2]

Materials:

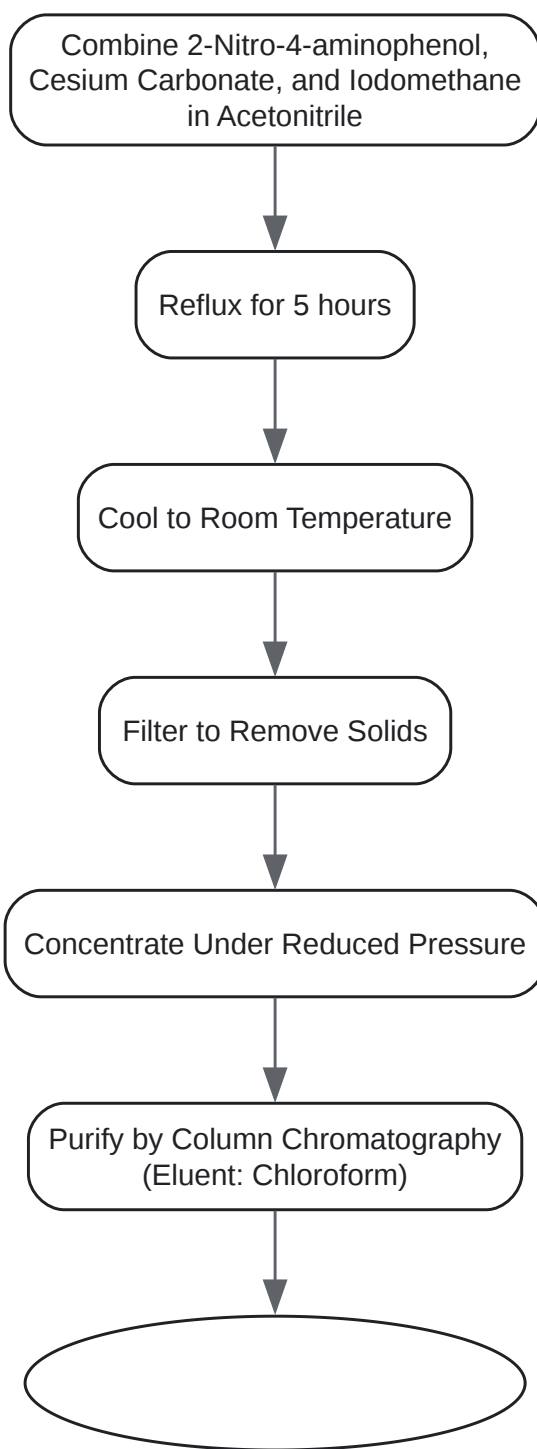
- 2-Nitro-4-aminophenol (10.0 g, 64.9 mmol)
- Cesium carbonate (21 g, 64 mmol)

- Iodomethane (9.22 g, 64.9 mmol)
- Acetonitrile (1500 mL)
- Chloroform

Procedure:

- Combine 2-Nitro-4-aminophenol, cesium carbonate, and iodomethane in acetonitrile in a reaction vessel.
- Heat the reaction mixture to reflux and maintain for 5 hours.
- After the reaction is complete, cool the mixture to room temperature.
- Filter the mixture to remove any insoluble solids.
- Concentrate the filtrate under reduced pressure to remove the solvent.
- Purify the resulting crude product by fast column chromatography using chloroform as the eluent.
- This procedure yields **4-Methoxy-3-nitroaniline** as a red oil (5.03 g, 46% yield).^[2]

The workflow for the synthesis is illustrated in the diagram below.



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Caption: Workflow for the Synthesis of **4-Methoxy-3-nitroaniline**.

Characterization

The synthesized **4-Methoxy-3-nitroaniline** can be characterized using various spectroscopic techniques.

^1H NMR (DMSO- d_6):

- δ 7.09-7.03 (m, 2H)
- δ 6.87 (d, $J=3\text{Hz}$, 1H)
- δ 5.21 (bs, 2H)
- δ 3.77 (s, 3H)[\[2\]](#)

High-Resolution Mass Spectrometry (HRMS) (EI):

- m/z 168.0497 ($M+1$)[\[2\]](#)

Elemental Analysis ($\text{C}_7\text{H}_8\text{N}_2\text{O}_3$):

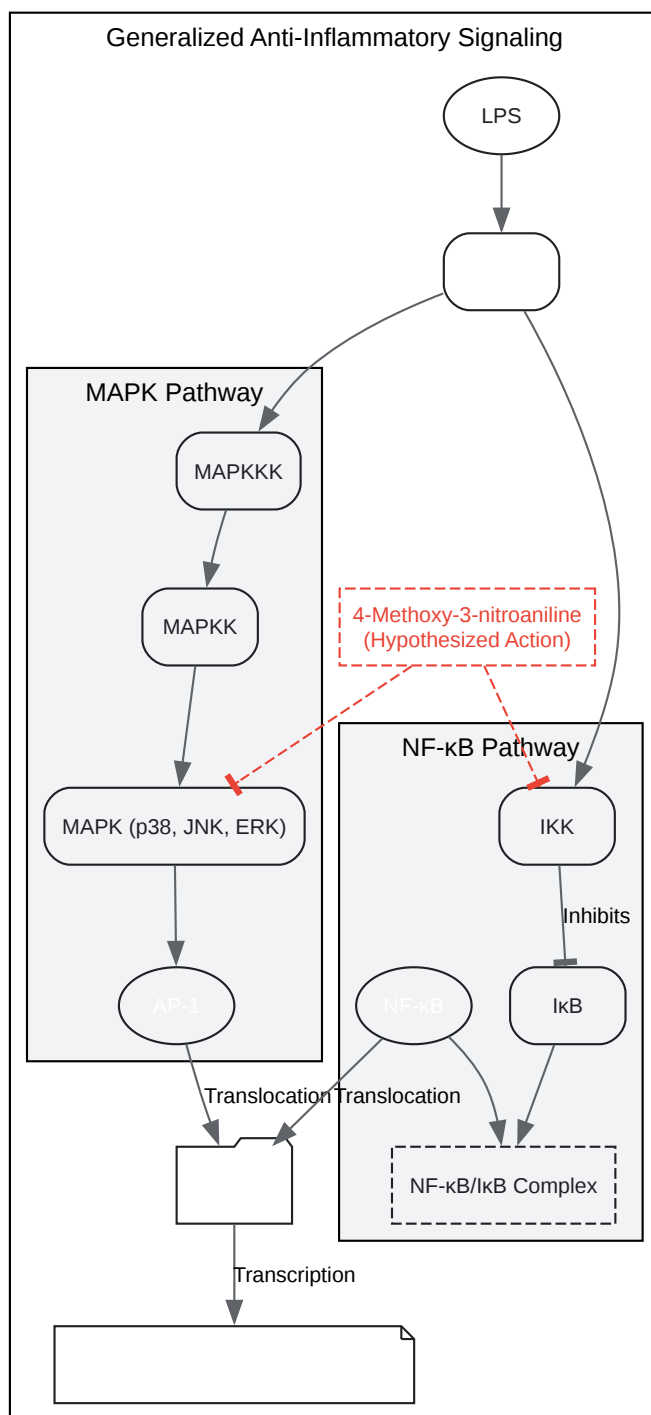
- Calculated: C 50.00, H 4.80, N 16.66
- Measured: C 50.20, H 5.07, N 16.60[\[2\]](#)

Biological Activity and Potential Signaling Pathways

4-Methoxy-3-nitroaniline has been reported to exhibit anti-tumor and anti-inflammatory effects.[\[5\]](#) However, the specific molecular mechanisms and signaling pathways underlying these activities for this particular compound are not well-documented in the available literature.

Based on the general mechanisms of anti-inflammatory action for similar compounds, it can be hypothesized that **4-Methoxy-3-nitroaniline** may modulate key inflammatory signaling pathways such as the NF- κ B and MAPK pathways. These pathways are central to the production of pro-inflammatory mediators.

The diagram below illustrates a generalized model of these potential anti-inflammatory signaling pathways. It is important to note that this is a hypothetical representation and has not been experimentally validated for **4-Methoxy-3-nitroaniline**.



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